

# An In-depth Technical Guide to sec-Butylammonium Chloride

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## Compound of Interest

Compound Name: *sec-Butylammonium chloride*

Cat. No.: B156818

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## Abstract

**sec-Butylammonium chloride**, a quaternary ammonium salt, is a versatile compound with applications spanning from its use as a cationic surfactant to its role in the formation of ionic liquids and the study of semiclathrate hydrates. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and insights into its primary applications. All quantitative data is presented in structured tables for clarity, and key chemical processes are visualized using logical diagrams.

## Core Properties of sec-Butylammonium Chloride

**sec-Butylammonium chloride** is the organic compound with the chemical formula C<sub>4</sub>H<sub>12</sub>ClN. [1][2] It is formed from the neutralization of the weak base sec-butylamine with hydrochloric acid. At room temperature, it exists as a solid and is known to be hygroscopic. Its structure, featuring a sec-butyl group attached to an ammonium cation, imparts properties that make it soluble in water and useful as a cationic surfactant.[1]

## Quantitative Data Summary

A compilation of the known physical and chemical properties of **sec-butylammonium chloride** is provided in Table 1. This data is essential for its proper handling, application in experimental setups, and for the theoretical modeling of its behavior.

Property	Value	Source
Molecular Weight	109.60 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClN	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	10049-60-2	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	422.59 ± 0.20 K (149.44 ± 0.20 °C)	<a href="#">[3]</a>
Boiling Point	Data not available (likely decomposes)	
Density	Data not available	
Solubility in Water	Highly soluble (qualitative)	<a href="#">[4]</a>
pKa of Conjugate Acid	10.60 (for sec-butylamine)	
Appearance	Solid	<a href="#">[4]</a>

## Spectroscopic Data

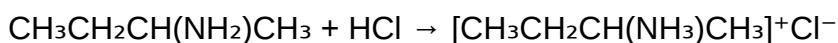
While specific spectra for **sec-butylammonium chloride** are not readily available in public databases, data for the parent compound, sec-butylamine, and the isomeric n-butylamine hydrochloride can be used for comparative analysis. <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra are available for these related compounds.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Synthesis of sec-Butylammonium Chloride

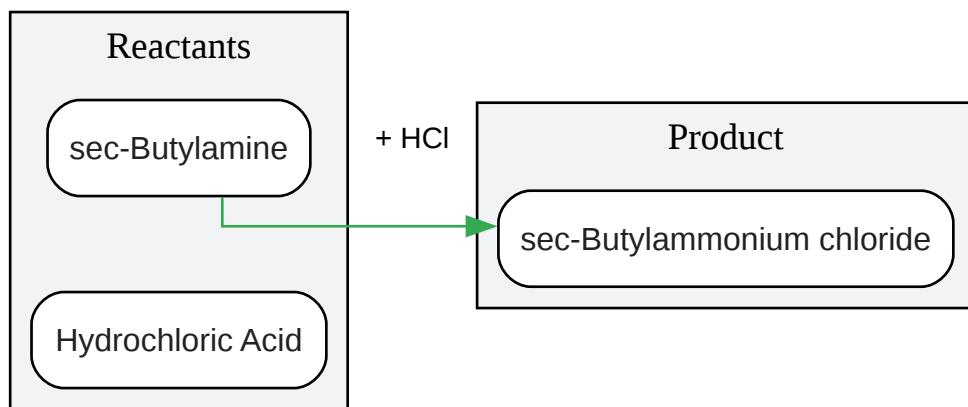
The most direct method for the synthesis of **sec-butylammonium chloride** is the acid-base reaction between sec-butylamine and hydrochloric acid.[\[1\]](#)

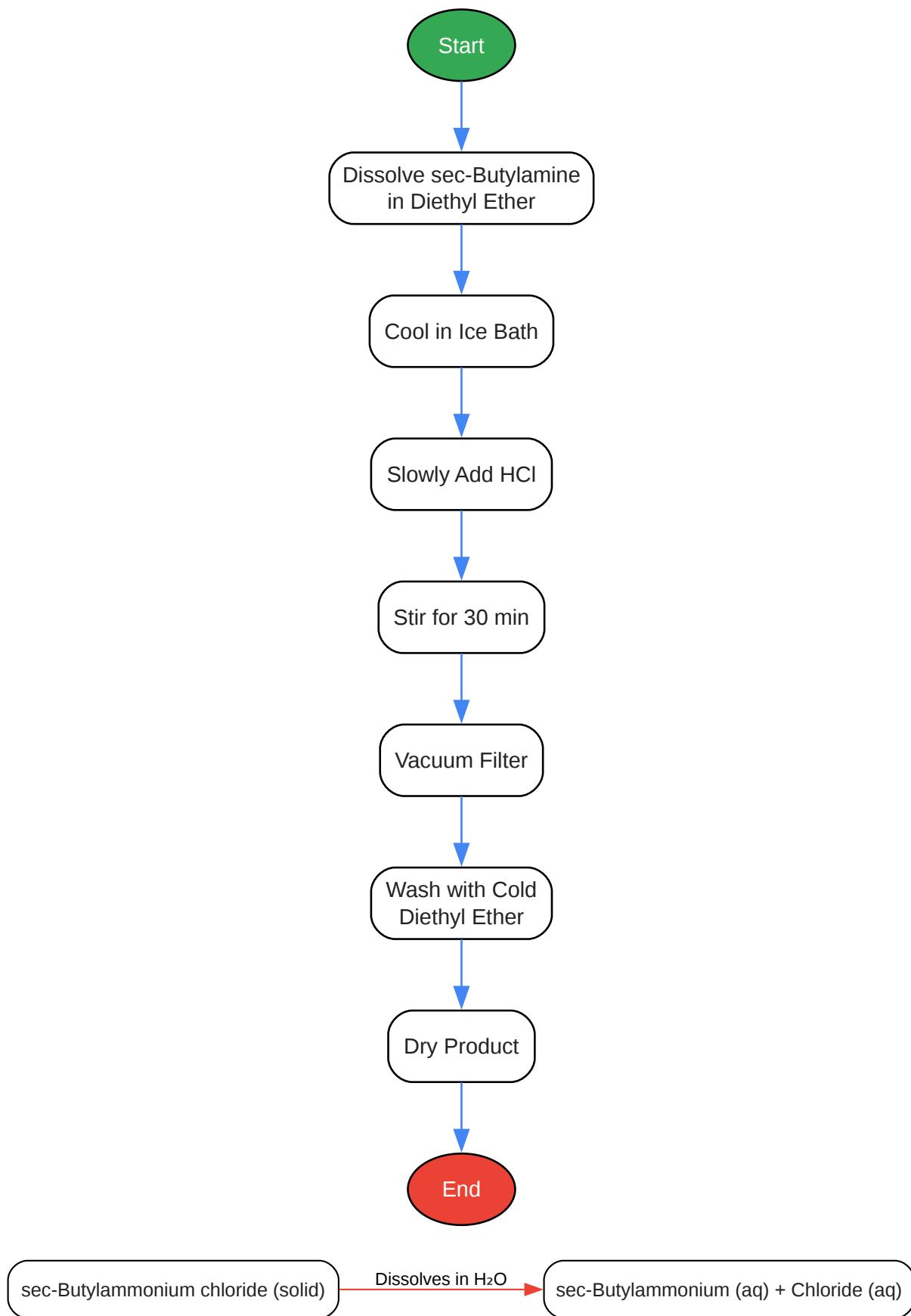
## Synthesis Reaction Pathway

The chemical equation for the synthesis of **sec-butylammonium chloride** is as follows:



This reaction is a straightforward protonation of the amino group of sec-butylamine by hydrochloric acid.





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